

An In-Depth Technical Guide to 2-Amino-4,6-dichlorobenzonitrile

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Compound of Interest

Compound Name: 2-Amino-4,6-dichlorobenzonitrile

CAS No.: 316121-89-8

Cat. No.: B1628724

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-amino-4,6-dichlorobenzonitrile**, a substituted aromatic nitrile with significant potential as a versatile building block in medicinal chemistry and materials science. Its unique structural features, including a nucleophilic amino group and strategically positioned chlorine atoms, make it a valuable precursor for the synthesis of a diverse range of heterocyclic scaffolds. This document will delve into its chemical properties, synthesis, spectroscopic characterization, reactivity, and safety considerations to support its application in research and development.

Core Molecular Attributes

2-Amino-4,6-dichlorobenzonitrile is a dichlorinated derivative of anthranilonitrile. The presence of both an amino and a cyano group on the benzene ring, ortho to each other, provides a reactive platform for various cyclization reactions. The chlorine atoms at the 4 and 6 positions significantly influence the molecule's electronic properties, reactivity, and potential biological activity.

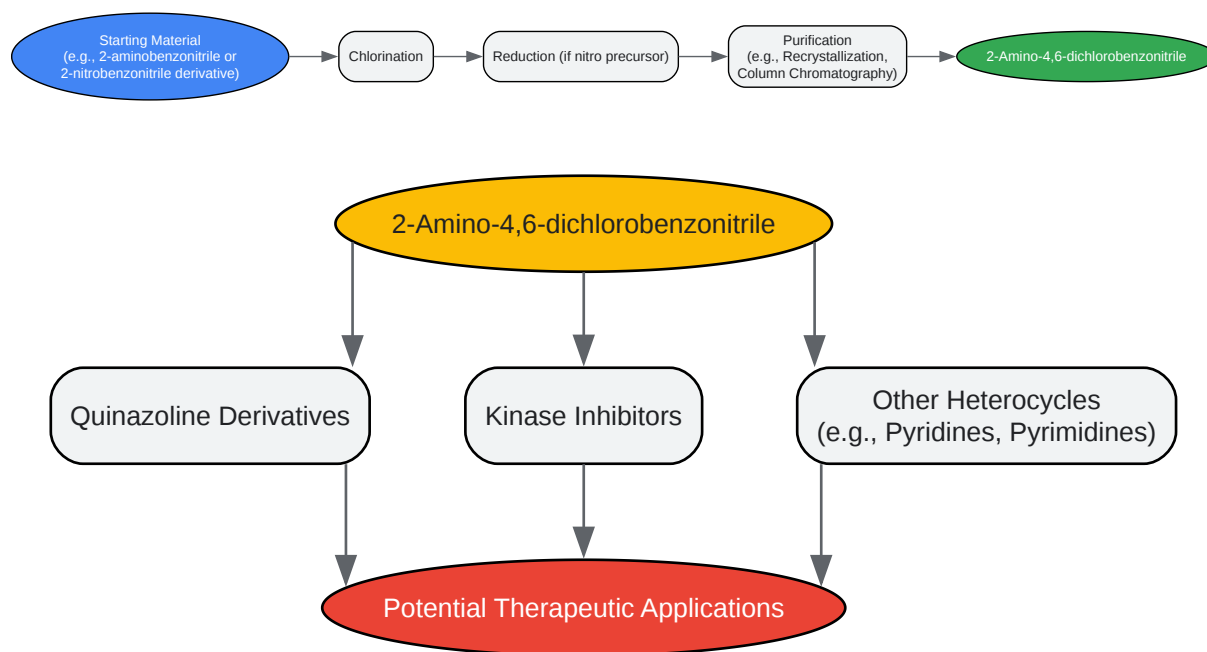
Table 1: Physicochemical Properties of **2-Amino-4,6-dichlorobenzonitrile**

Property	Value	Source
CAS Number	316121-89-8	[1]
Molecular Formula	C ₇ H ₄ Cl ₂ N ₂	[2], [3], [4]
Molecular Weight	187.03 g/mol	[3], [1], [4]
Purity	≥95%	[2]
Storage	Sealed in dry, 2-8°C	[1]

Synthesis and Spectroscopic Characterization

While specific peer-reviewed synthesis protocols for **2-amino-4,6-dichlorobenzonitrile** are not widely published, analogous synthetic strategies for related aminobenzonitriles can provide a foundational methodology. A plausible synthetic route could involve the chlorination of 2-aminobenzonitrile or the reduction of a corresponding dinitro or nitro-chloro precursor.

A general workflow for the synthesis of a substituted aminobenzonitrile is outlined below. This should be considered a hypothetical pathway for **2-amino-4,6-dichlorobenzonitrile**, adaptable based on precursor availability and reaction optimization.



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Caption: Potential applications of **2-amino-4,6-dichlorobenzonitrile** in chemical synthesis.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **2-amino-4,6-dichlorobenzonitrile**. While a specific, detailed safety data sheet (SDS) for this compound is not widely available, information from related compounds such as 2-amino-6-chlorobenzonitrile and 2,4-dichlorobenzonitrile provides guidance on potential hazards.

General Safety Recommendations:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors.
- **Handling:** Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

- Storage: Store in a tightly sealed container in a cool, dry place, as recommended at 2-8°C.[1]

It is imperative to consult a comprehensive and up-to-date Safety Data Sheet (SDS) from the supplier before handling this compound.

Conclusion

2-Amino-4,6-dichlorobenzonitrile is a promising chemical intermediate with significant potential for the synthesis of novel heterocyclic compounds. Its unique substitution pattern offers opportunities for the development of new therapeutic agents and functional materials. This guide provides a foundational understanding of its properties, potential synthesis, and applications, serving as a valuable resource for researchers and developers in the chemical and pharmaceutical sciences. Further experimental investigation into its synthesis, reactivity, and biological activity is warranted to fully explore its potential.

References

- Howei Pharm. CAS 316121-89-8 C₇H₄Cl₂N₂ **2-Amino-4,6-dichlorobenzonitrile** ≥95%.
[Link]
- Malaysian Journal of Analytical Sciences. SPECTROSCOPIC, CRYSTAL STRUCTURE, HIRSHFELD SURFACE AND DFT STUDIES OF 2-AMINO-4-CHLOROBENZONITRILE.
[Link]

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Sources

- 1. 316121-89-8|2-Amino-4,6-dichlorobenzonitrile|BLD Pharm [bldpharm.com]
- 2. CAS 316121-89-8 C₇H₄Cl₂N₂ 2-Amino-4,6-dichlorobenzonitrile ≥95% - CMO,CDMO,Custom Synthesis-Howei Pharm [howeipharm.com]
- 3. molcore.com [molcore.com]

- 4. 316121-89-8 CAS Manufactory [chemicalbook.com]
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